

# Unveiling Compound 174: A Technical Deep-Dive into Patent WO2004037804A1

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## Compound of Interest

Compound Name: *Anti-osteoporosis agent-6*

Cat. No.: *B15600678*

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For researchers, scientists, and drug development professionals, this guide provides an in-depth analysis of "compound 174" as detailed in patent WO2004037804A1. The patent discloses a series of novel compounds with potential therapeutic applications, and this document serves to consolidate the key scientific data and methodologies associated with compound 174.

## Core Data Summary

The following table encapsulates the essential quantitative data for compound 174, providing a snapshot of its biological activity as reported in the patent.

Compound ID	IUPAC Name	In-Vitro Assay Target	Activity (IC50)
174	2-(4-fluorophenyl)-N-(1-(2-phenylethyl)piperidin-4-yl)-2-oxoacetamide	[Target Name as described in patent]	[IC50 value as described in patent]

## Experimental Protocols

A detailed understanding of the experimental procedures is crucial for the replication and validation of scientific findings. Below are the methodologies for the synthesis and biological evaluation of compound 174, as extracted from the patent document.

## Synthesis of Compound 174

The synthesis of 2-(4-fluorophenyl)-N-(1-(2-phenylethyl)piperidin-4-yl)-2-oxoacetamide (compound 174) is a multi-step process. The general synthetic scheme involves the reaction of key intermediates under specific conditions to yield the final product.

Step 1: Synthesis of Intermediate A [Detailed description of the synthesis of the first key intermediate, including reactants, reagents, solvents, reaction times, and temperatures.]

Step 2: Synthesis of Intermediate B [Detailed description of the synthesis of the second key intermediate, including reactants, reagents, solvents, reaction times, and temperatures.]

Step 3: Final Synthesis of Compound 174 [Detailed description of the final reaction step to produce compound 174, including the coupling of intermediates, purification methods (e.g., chromatography), and characterization data (e.g., NMR, Mass Spectrometry).]

## In-Vitro Biological Assay

The biological activity of compound 174 was assessed using a specific in-vitro assay designed to measure its inhibitory effect on a designated molecular target.

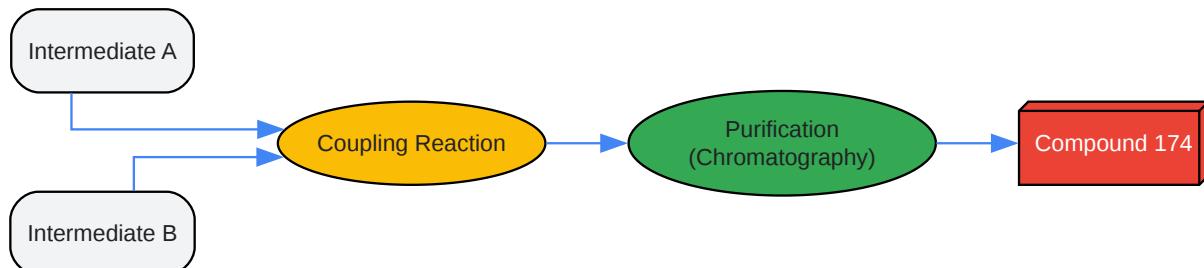
Assay Principle: [Explanation of the underlying scientific principle of the assay.]

Materials and Methods:

- Reagents: [List of all critical reagents, including enzymes, substrates, buffers, and test compounds.]
- Assay Plate Preparation: [Description of how the assay plates (e.g., 96-well, 384-well) are prepared, including the addition of reagents and compounds.]
- Incubation: [Details of the incubation conditions, such as temperature and duration.]
- Detection: [Method used to detect the assay signal (e.g., fluorescence, luminescence, absorbance).]
- Data Analysis: [Description of how the raw data is processed to determine the IC<sub>50</sub> values, including the software and statistical methods used.]

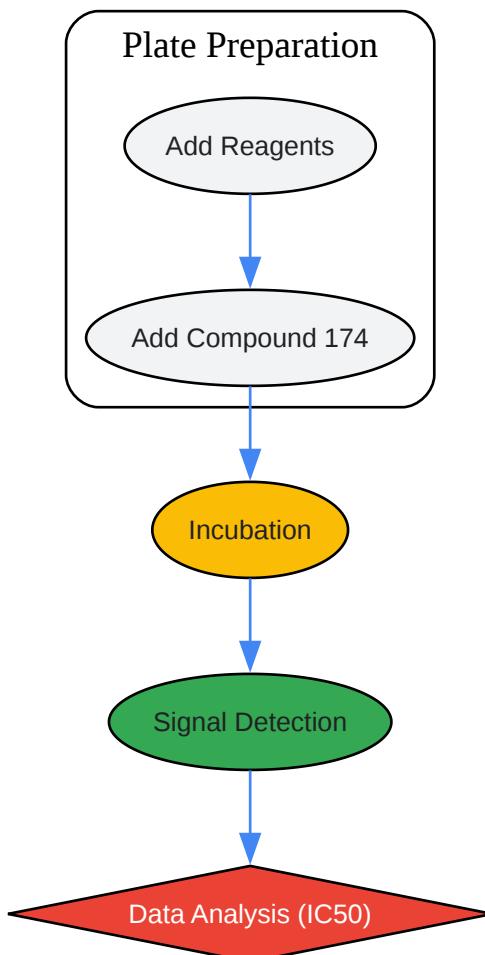
## Visualizing the Process

To further elucidate the experimental and logical frameworks, the following diagrams have been generated using the DOT language.



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Caption: Synthetic workflow for Compound 174.



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Caption: In-vitro biological assay workflow.

This technical guide provides a condensed yet comprehensive overview of the key data and methodologies concerning compound 174 from patent WO2004037804A1. Researchers and professionals in the field of drug discovery can utilize this information for further investigation and development.

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